Application Note: Spectroscopic Characterization of 3-Aminopyridine-2-carboxamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Aminopyridine-2-carboxamide*
CAS No.:	*50608-99-6*
Cat. No.:	*B1253797*

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Abstract

This application note provides a detailed guide for the structural characterization of **3-Aminopyridine-2-carboxamide** (CAS 50608-99-6) using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy.[1][2][3] This document is intended for researchers, scientists, and professionals in drug development who require robust analytical methods for the identification and purity assessment of this important heterocyclic compound. The protocols herein are designed to be self-validating, with an emphasis on the causal relationships between molecular structure and spectroscopic output.

Introduction

3-Aminopyridine-2-carboxamide is a versatile heterocyclic compound that serves as a crucial intermediate in the synthesis of various pharmaceutical and agrochemical agents.[3] Its biological significance is underscored by its role as a building block for compounds targeting neurological disorders.[3] Accurate and unambiguous structural confirmation is paramount for ensuring the quality, efficacy, and safety of its downstream applications. This guide presents a

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comprehensive approach to characterizing **3-Aminopyridine-2-carboxamide** by leveraging the complementary strengths of NMR and IR spectroscopy. NMR spectroscopy provides detailed information about the carbon-hydrogen framework and the electronic environment of individual nuclei, while IR spectroscopy offers insights into the vibrational modes of the functional groups present.

Molecular Structure and Spectroscopic Correlation

A foundational understanding of the molecular structure of **3-Aminopyridine-2-carboxamide** is essential for interpreting its spectroscopic data. The molecule consists of a pyridine ring substituted with an amino group at the 3-position and a carboxamide group at the 2-position.

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